

# Basic Blue 159 CAS number and molecular formula

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## Compound of Interest

Compound Name: Basic Blue 159

Cat. No.: B1165715

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## In-Depth Technical Guide to Basic Blue 159

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Basic Blue 159**, a synthetic cationic dye. The information is curated for researchers, scientists, and professionals in drug development, with a focus on its chemical identity, applications in research, and relevant experimental protocols.

## Chemical Identification and Properties

**Basic Blue 159** is a commercial name that can refer to more than one chemical entity, leading to some ambiguity in its chemical data. However, the most consistently reported compound is a cationic dye primarily used in the textile industry. A distinct form, designated as C.I. (Colour Index) **Basic Blue 159**, finds application in scientific research, specifically in microscopy.

## Primary Chemical Identity (Textile Grade)

The most frequently cited chemical identity for the textile dye known as **Basic Blue 159** or Cationic Blue X-BL is detailed below.

Property	Value
CAS Number	52435-14-0[1][2][3]
Molecular Formula	C <sub>19</sub> H <sub>21</sub> N <sub>5</sub> O <sub>4</sub> S <sub>2</sub> [1][2][3]
Synonyms	Cationic Blue X-BL[1][2][3], Cationic Blue SD-BL, Blue FBL
Appearance	Light blue-green to blue powder[1][3]
Solubility	Soluble in water[1]

## Research Grade (Microscopy)

A specific variant, C.I. **Basic Blue 159**, is noted for its use in microscopy.

Property	Value
CAS Number	105953-73-9[4][5][6]
Synonyms	C.I. Basic Blue 159, Astrazon Blue FBL, Astra Blue B[4][5][6]
Application	Microscopy stain for the visualization of amines and carboxylic acids[6]

## Research Applications

While primarily an industrial dye, **Basic Blue 159** has applications in scientific research, particularly in microscopy and adsorption studies.

### Microscopy

C.I. **Basic Blue 159** (CAS 105953-73-9) is utilized as a cationic dye in microscopy for the visualization of amines and carboxylic acids.[6] Its positive charge allows it to bind to anionic components within biological tissues.

General Staining Protocol for Amines and Carboxylic Acids:

A specific, detailed protocol for C.I. **Basic Blue 159** is not readily available in the reviewed literature. However, a general protocol for staining acidic and amino components in tissue sections can be adapted.

- **Deparaffinization and Rehydration:** Tissue sections are deparaffinized in xylene and rehydrated through a graded series of ethanol solutions to water.
- **Staining:** Slides are immersed in a solution of C.I. **Basic Blue 159**. The optimal concentration and incubation time would need to be determined empirically but would typically range from 0.1% to 1% (w/v) for 1-5 minutes.
- **Rinsing:** Excess stain is removed by rinsing with distilled water or a differentiating solution (e.g., acidic alcohol) to improve contrast.
- **Counterstaining (Optional):** A contrasting stain (e.g., Eosin) can be used to visualize other cellular components.
- **Dehydration and Mounting:** The stained sections are dehydrated through a graded series of ethanol, cleared in xylene, and mounted with a coverslip using a suitable mounting medium.

## Adsorption Studies

The commercial dye Astrazon Blue FGRL, which is a mixture of C.I. **Basic Blue 159** and C.I. Basic Blue 3, has been used as a model compound in environmental science research to study the removal of textile dyes from wastewater using various adsorbents. These studies provide detailed experimental protocols that are relevant to understanding the behavior of **Basic Blue 159** in aqueous solutions.

## Experimental Protocols: Adsorption of Astrazon Blue FGRL

The following protocol is a summary of the methodology used in studies investigating the adsorption of Astrazon Blue FGRL from aqueous solutions.<sup>[7][8][9][10]</sup>

## Materials and Reagents

- Astrazon Blue FGRL (containing C.I. **Basic Blue 159**)

- Adsorbent material (e.g., sepiolite, fly ash, activated carbon)
- Deionized water
- HCl and NaOH for pH adjustment
- Thermostatic shaker
- Spectrophotometer

## Experimental Procedure

- Preparation of Stock Solution: A stock solution of Astrazon Blue FGRL is prepared by dissolving a known mass of the dye in deionized water.
- Batch Adsorption Experiments:
  - A series of flasks containing a fixed volume of dye solution of a specific initial concentration are prepared.
  - The pH of the solutions is adjusted to the desired value using HCl or NaOH.
  - A known mass of the adsorbent is added to each flask.
  - The flasks are agitated in a thermostatic shaker at a constant temperature for a predetermined contact time.
- Analysis:
  - After agitation, the solid and liquid phases are separated by centrifugation or filtration.
  - The concentration of the dye remaining in the supernatant is determined using a spectrophotometer at the wavelength of maximum absorbance for Astrazon Blue FGRL.
- Data Evaluation: The amount of dye adsorbed per unit mass of adsorbent is calculated. Kinetic and isotherm models (e.g., Langmuir, Freundlich) are applied to the experimental data to determine the adsorption characteristics.

## Key Experimental Parameters

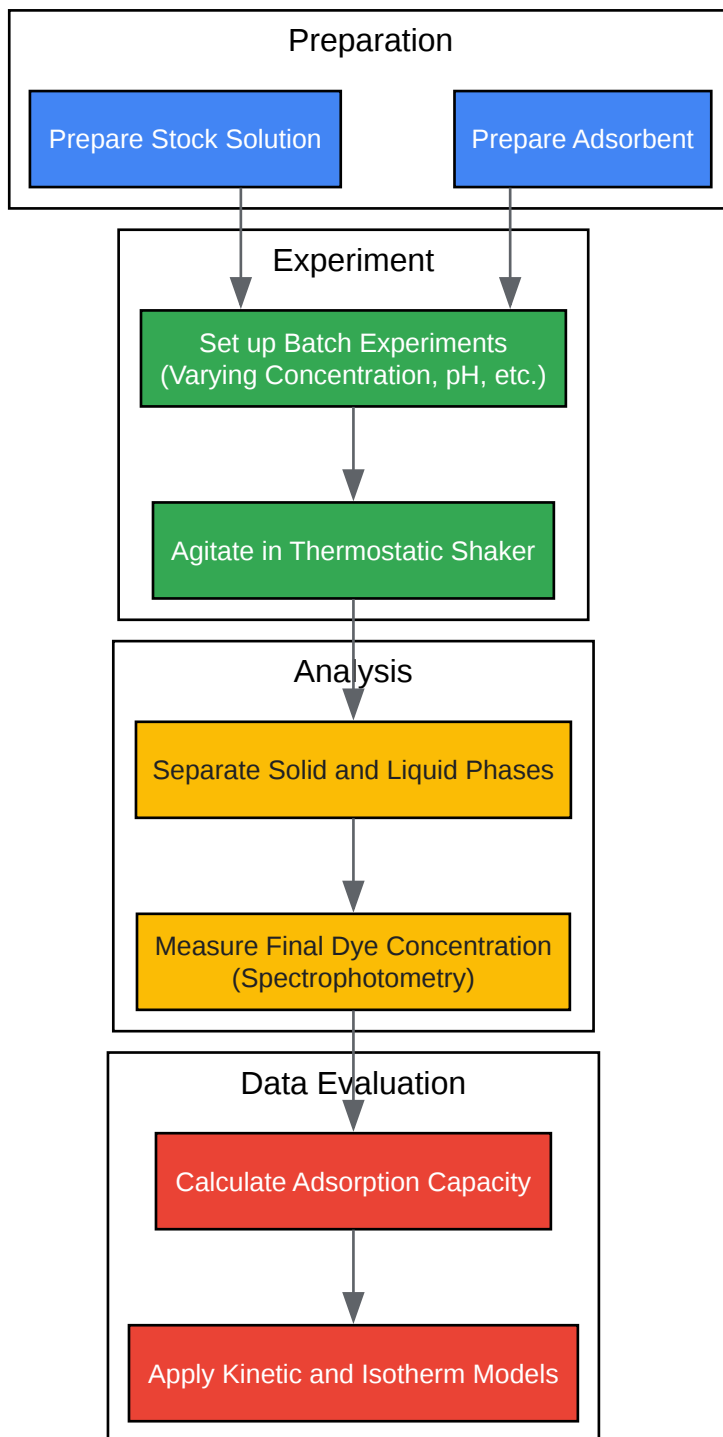
Parameter	Typical Range
Initial Dye Concentration	100-300 mg/L[9]
Adsorbent Dose	3-12 g/L[9]
pH	3-7[10]
Temperature	303-323 K[9]
Contact Time	2.5-1400 min[10]

## Signaling Pathways

Currently, there is no available scientific literature that describes the involvement of **Basic Blue 159** in any specific cellular signaling pathways. Its primary documented roles are as a colorant and a research tool for visualization.

## Visualizations

## Experimental Workflow for Adsorption Studies

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)